

NBTIs-IN-5 DNA gyrase inhibition IC50

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: NBTIs-IN-5

Cat. No.: S12875223

Get Quote

Quantitative Profile of NBTIs-IN-5

The table below summarizes the core biochemical and antibacterial activity data for NBTIs-IN-5:

Property	Value / Description
CAS Number	2767443-78-5 [1] [2]
Molecular Formula	C ₂₄ H ₂₅ F ₃ N ₄ O ₂ [1]
Molecular Weight	458.48 g/mol [1]
Target	Bacterial DNA Gyrase [1] [2]
IC ₅₀ (Enzyme Inhibition)	1.5 μM (vs. <i>M. abscessus</i> DNA gyrase) [1] [2]
MIC ₉₀ (Antibacterial Activity)	0.4 μM (vs. <i>M. abscessus</i> bacteria) [1]

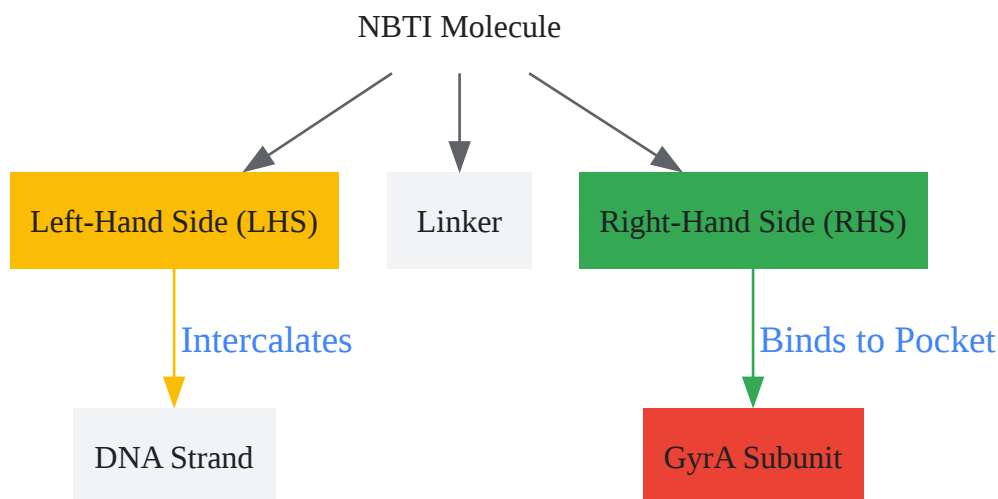
Molecular Structure and Mechanism of Action

NBTIs-IN-5 consists of three key regions common to NBTIs [3] [4]:

- Left-Hand Side (LHS):** A heteroaromatic moiety that intercalates between DNA base pairs.
- Linker:** A central spacer that ensures proper spatial orientation.

- **Right-Hand Side (RHS):** An aromatic group that binds into a hydrophobic pocket on the GyrA subunit.

This binding stabilizes **single-strand DNA cleavage breaks**, a mechanism distinct from fluoroquinolone antibiotics, which helps overcome cross-resistance [3] [5]. The following diagram illustrates the general mechanism of NBTIs:



[Click to download full resolution via product page](#)

General NBTI mechanism: LHS intercalates DNA, RHS binds GyrA subunit.

Key Experimental Context from Research

While a specific protocol for **NBTIs-IN-5** was not detailed, general experimental approaches for evaluating NBTIs include:

- **Biochemical Gyrase Inhibition Assay:** IC_{50} values are typically determined using supercoiling assays where plasmid DNA is relaxed by DNA gyrase. Inhibition is measured by the reduction in formation of supercoiled DNA, with data fitted to a dose-response curve (e.g., using the 4-parameter logistic Hill equation) to calculate the IC_{50} [6].
- **Antibacterial Susceptibility Testing:** Minimum Inhibitory Concentration (MIC) is determined using standard broth microdilution methods according to guidelines from organizations like CLSI. The MIC_{90} represents the lowest compound concentration that inhibits 90% of bacterial growth [1] [5].

Broader Insights on NBTIs

- **Overcoming Cross-Resistance:** NBTIs bind to a site on the gyrase-DNA complex that is distinct from fluoroquinolones, making them active against many drug-resistant bacteria [3] [5].
- **A Key Safety Challenge:** A well-known liability in the NBTI class is inhibition of the human hERG potassium channel, which is associated with cardiotoxicity. Medicinal chemistry efforts often focus on modifying the linker's basicity and introducing polarity to mitigate this risk [7] [5].
- **Importance of the RHS:** Research shows that the RHS moiety can be engineered to form specific interactions, such as **halogen bonds** with the backbone carbonyls of Ala68 residues in GyrA, which can enhance potency and potentially combat resistance [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - NBTIs - IN Mycobacterium abscessus 5 with inhibits 1.5 μ M... DNA IC 50 [targetmol.com]
2. - NBTIs - IN 2767443-78-5_Bacterial_Anti-infection_Signaling... 5 [peptidedb.com]
3. Potent DNA bind... | Nature Communications gyrase inhibitors [nature.com]
4. Dynamic Profiling and Binding Affinity Prediction of NBTI Antibacterials... [pmc.ncbi.nlm.nih.gov]
5. Novel bacterial topoisomerase inhibitors derived from isomannide - ScienceDirect [sciencedirect.com]
6. IC50's: An Approach to High-Throughput Drug Discovery – BIT 479/579 High-throughput Discovery [htds.wordpress.ncsu.edu]
7. Optimization of TopoIV Potency, ADMET Properties, and hERG Inhibition of 5-Amino-1,3-dioxane-Linked Novel Bacterial Topoisomerase Inhibitors: Identification of a Lead with In Vivo Efficacy against MRSA - PubMed [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [NBTIs-IN-5 DNA gyrase inhibition IC50]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b12875223#nbtis-in-5-dna-gyrase->

inhibition-ic50]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com